

Essential Safety and Operational Guide for 6-bromo-3H-isobenzofuran-1-one

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Compound of Interest

Compound Name: *6-bromo-3H-isobenzofuran-1-one*

Cat. No.: *B103412*

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For Immediate Reference: Handling, Storage, and Disposal of a Hazardous Chemical

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **6-bromo-3H-isobenzofuran-1-one** (CAS No. 19477-73-7). Adherence to these procedures is essential for ensuring personal safety and environmental compliance. This compound is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and respiratory irritation.^[1]

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **6-bromo-3H-isobenzofuran-1-one** are skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

PPE Category	Required Equipment	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must provide chemical splash protection. [2]
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option. [3] [4]
Body Protection	Laboratory Coat	Should be buttoned and have long sleeves. [3]
Respiratory Protection	Use in a well-ventilated area	Handling should occur in a chemical fume hood to avoid inhalation of dust or vapors. [1] [5]

Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
 - All handling of **6-bromo-3H-isobenzofuran-1-one** must be conducted in a certified chemical fume hood.[\[5\]](#)
 - Ensure an eyewash station and safety shower are readily accessible.
 - Verify that all required PPE is in good condition and worn correctly before handling the chemical.[\[5\]](#)
- Handling the Compound:
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
 - Prevent contact with skin and eyes.[\[6\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)
- Storage:
 - Store in a well-ventilated place with the container tightly closed.[\[1\]](#)

- The storage area should be locked.[1]

Disposal Plan: Managing Halogenated Organic Waste

As a brominated organic compound, **6-bromo-3H-isobenzofuran-1-one** waste is classified as halogenated organic waste and requires specific disposal procedures.

- Waste Segregation:

- Collect all waste containing this compound in a dedicated and clearly labeled "Halogenated Organic Waste" container.[5] This is crucial as mixing with non-halogenated waste can complicate disposal.[5]

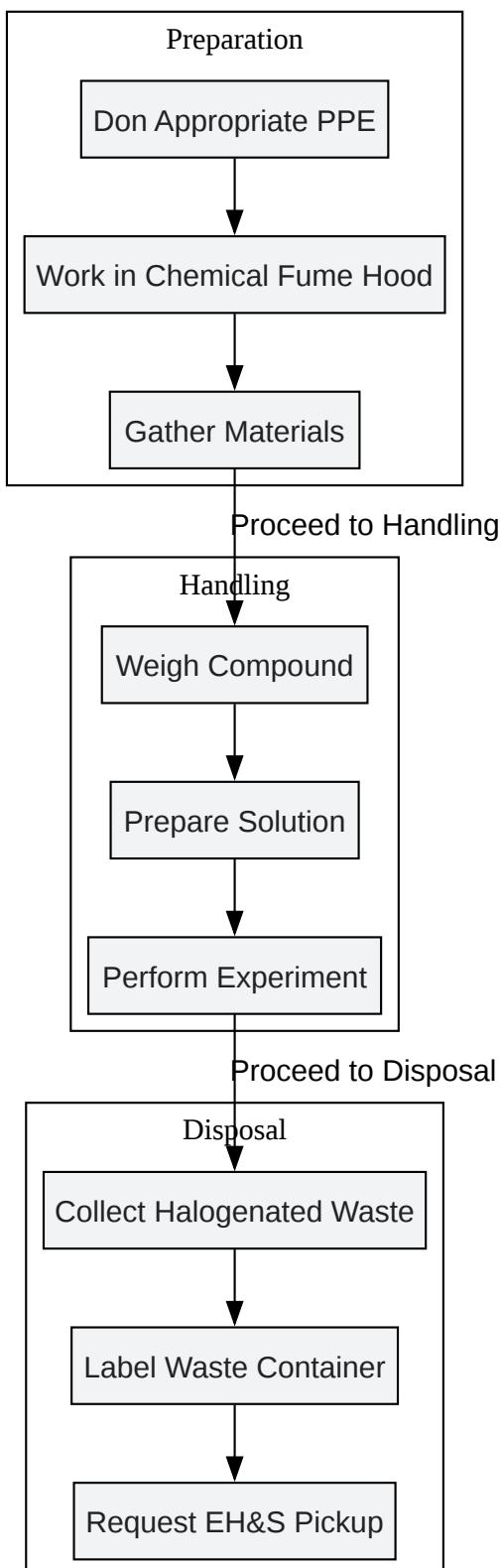
- Container Management:

- Use a chemically compatible container with a secure, tight-fitting lid.[5]
- The container must be labeled with "Hazardous Waste," the full chemical name, and the approximate quantity.[5]

- Disposal Request:

- When the waste container is full, or the waste is no longer being generated, arrange for pickup through your institution's Environmental Health and Safety (EH&S) office or a licensed hazardous waste disposal company.[5]

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **6-bromo-3H-isobenzofuran-1-one**.

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